

# Chemical and Pharmacological Profile of Ethomersol

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## Compound Focus: Ethomersol

CAS No.: 135048-68-9

Cat. No.: S1488668

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The table below summarizes the core identifying information for **Ethomersol** [1].

Property	Description
CAS Number	120764-43-4
IUPAC Name	6-ethoxy-2-ethylsulfanyl-1H-benzimidazole
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> OS
Molecular Weight	222.31 g/mol
Canonical SMILES	<chem>CCOC1=CC2=C(C=C1)N=C(N2)SCC</chem>
Synonyms	5-EEMBI, 5-ethoxy-2-ethylmercaptobenzimidazole

As a benzimidazole derivative, **Ethomersol** is classified as an **actoprotector** [2] [1]. Actoprotectors are defined as synthetic substances that enhance the body's stability against physical exertion without increasing oxygen consumption, essentially functioning as synthetic adaptogens that significantly boost physical performance [2].

## Synthesis and Industrial Manufacturing

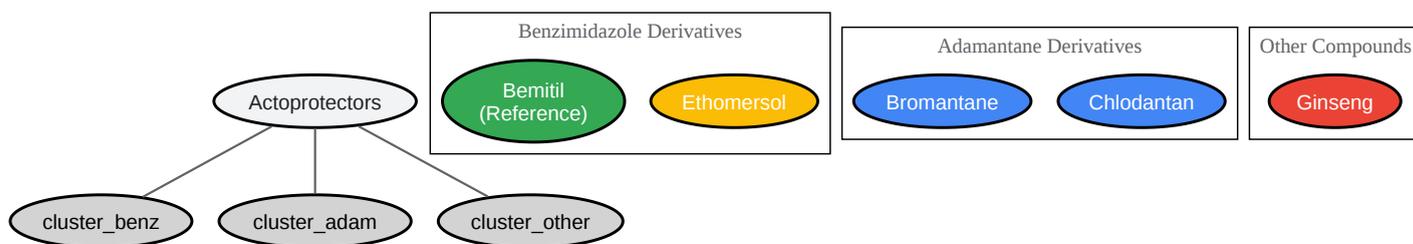
The synthesis of **Ethomersol** builds on established pathways for creating benzimidazole derivatives. The available data focuses on the industrial optimization of its production.

- Synthetic Pathways:** The two primary historical methods for creating the benzimidazole core are the **Phillips-Ladenburg reaction** (condensation of 1,2-diaminobenzene with carboxylic acids) and the **Weidenhagen reaction** (using aldehydes with an oxidizing agent) [1]. Modern approaches often use advanced catalytic systems, like nanocatalysts, which operate under milder conditions and achieve higher yields [1].
- Optimization and Purification:** The production of **Ethomersol** was pioneered by Ukrainian pharmacologists in the late 1980s. Key optimized parameters for its synthesis are detailed in the table below [1]:

Parameter	Optimal Range	Impact & Notes
Temperature	80-100 °C	Higher temperatures risk decomposition products.
Reaction Time	2-4 hours	Yield plateaus after 4 hours; side reactions increase after 6.
Solvent Ratio (EtOH:H <sub>2</sub> O)	5:1	Deviations cause solubility issues.
Purification Method	Recrystallization (Methanol)	Achieves purity >99.5% after multiple cycles.

## Position among Actoprotectors and Research Status

**Ethomersol** shares structural and functional similarities with other actoprotectors. The following diagram illustrates its classification.



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**Ethomersol** is a benzimidazole derivative within the actoprotector class [2] [1].

According to the supplier's comparison, **Ethomersol** is suggested to have a unique combination of enhancing physical endurance and metabolic recovery, potentially making it valuable in sports medicine and rehabilitation [1]. It's crucial to note that this information is from a commercial source and requires validation from independent peer-reviewed studies.

## Important Research Considerations

- **Limited Primary Research:** There is a significant lack of publicly available foundational research on **Ethomersol**. The most detailed source is a commercial vendor [1], which lacks the rigor and objectivity of peer-reviewed scientific literature.
- **Regulatory and Safety Status:** The compound is explicitly marked as "exclusively intended for research purposes" and is "not designed for human therapeutic applications" [1]. Its safety profile and pharmacokinetics in humans are not detailed in the available information.
- **Comparative Efficacy:** While a comparison table exists [1], the claims about **Ethomersol**'s superiority or uniqueness compared to other actoprotectors like Bemiril or Bromantane are not substantiated with published experimental data.

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## References

1. Buy Ethomersol | 120764-43-4 [smolecule.com]
2. The Pharmacology of Actoprotectors: Practical Application for ... [pmc.ncbi.nlm.nih.gov]

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